

# Safety and handling precautions for 4-Bromo-3,5-dimethylpyrazole

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## Compound of Interest

Compound Name: 4-Bromo-3,5-dimethylpyrazole

Cat. No.: B145972

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An In-depth Technical Guide to the Safe Handling of **4-Bromo-3,5-dimethylpyrazole**

For Researchers, Scientists, and Drug Development Professionals

## Executive Summary

**4-Bromo-3,5-dimethylpyrazole** is a versatile heterocyclic compound utilized as a key intermediate in the synthesis of agrochemicals and pharmaceuticals.[1] Its unique structure, featuring a pyrazole ring substituted with bromine and two methyl groups, makes it a valuable building block in medicinal chemistry and material science.[1] While it offers stability and reactivity for various synthetic pathways, understanding its hazard profile and implementing rigorous safety protocols are paramount for its handling in a laboratory setting.[1] This guide provides a comprehensive overview of the safety, handling, storage, and emergency procedures for **4-Bromo-3,5-dimethylpyrazole**, based on current safety data sheets and chemical literature.

## Hazard Identification and Classification

**4-Bromo-3,5-dimethylpyrazole** is classified as a hazardous chemical by the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).[2] The primary hazards are associated with irritation to the skin, eyes, and respiratory system.[2][3]

GHS Classification:

- Skin Corrosion/Irritation: Category 2[2][3]
- Serious Eye Damage/Eye Irritation: Category 2[2][3]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Target Organ: Respiratory system)[2]

Signal Word: Warning[2][4]

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

## Physical, Chemical, and Toxicological Properties

A summary of the key quantitative data for **4-Bromo-3,5-dimethylpyrazole** is presented below. The toxicological properties have not been fully investigated.[2]

**Table 1: Physical and Chemical Properties**

Property	Value	Source(s)
Molecular Formula	C <sub>5</sub> H <sub>7</sub> BrN <sub>2</sub>	[1][4]
Molecular Weight	175.03 g/mol	[1]
CAS Number	3398-16-1	[2][4]
Appearance	White to off-white crystalline powder/solid	[1][4]
Melting Point	121-128 °C	[1][4]
Boiling Point	269.1 ± 35.0 °C (Predicted)	[5]
Solubility	Soluble in Methanol	[5]
pKa	13.83 ± 0.50 (Predicted)	[5]

**Table 2: Toxicological Data**

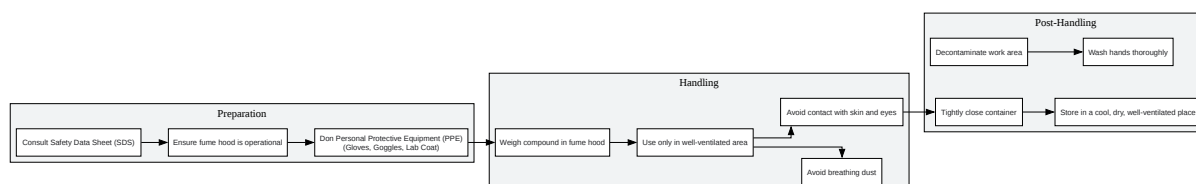
Test	Result	Species	Source(s)
LD50 (Intraperitoneal)	580 mg/kg	Mouse	[5]

## Handling and Storage

Proper handling and storage procedures are critical to minimize risk and ensure the stability of the compound.

## Safe Handling and Personal Protective Equipment (PPE)

A generalized workflow for handling **4-Bromo-3,5-dimethylpyrazole** in a laboratory setting is outlined below.



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*General laboratory workflow for handling **4-Bromo-3,5-dimethylpyrazole**.*

Key Handling Precautions:

- Always work in a well-ventilated area, preferably a chemical fume hood.[2][6]

- Avoid all personal contact, including inhalation of dust.[7]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles conforming to EN166 or OSHA 29 CFR 1910.133 standards, and a lab coat. [2] A dust mask (type N95) is also recommended.[4]
- Ensure that eyewash stations and safety showers are in close proximity to the workstation. [2]
- Wash hands and any exposed skin thoroughly after handling.[2]

## Storage Conditions

- Store in a dry, cool, and well-ventilated place.[2][7]
- Keep the container tightly closed to prevent moisture ingress.[2][6]
- Store away from incompatible materials, particularly strong oxidizing agents.[2]
- Protect containers from physical damage.[7]

## Experimental Protocols

While specific experimental protocols are application-dependent, the following general procedure outlines the safe handling of **4-Bromo-3,5-dimethylpyrazole** for a typical synthetic chemistry application.

Objective: To provide a generalized protocol for the use of **4-Bromo-3,5-dimethylpyrazole** as a reagent in a chemical reaction.

Materials:

- **4-Bromo-3,5-dimethylpyrazole**
- Appropriate reaction solvent(s)
- Reaction vessel and ancillary glassware
- Personal Protective Equipment (as specified in Section 4.1)

- Chemical fume hood

#### Procedure:

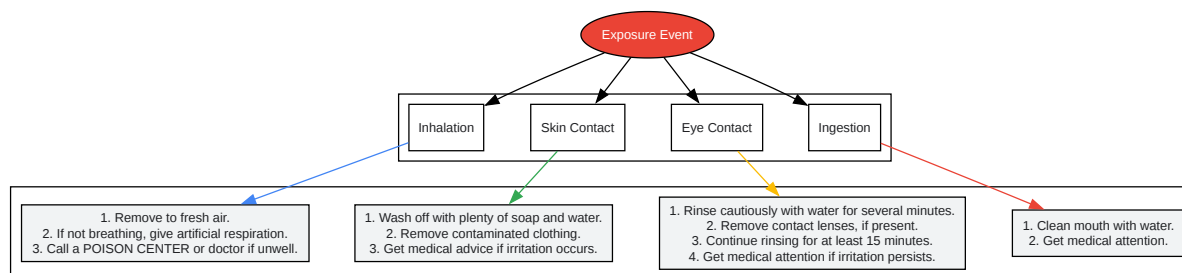
- Preparation: Before starting, review the Safety Data Sheet (SDS) for **4-Bromo-3,5-dimethylpyrazole** and all other reagents.<sup>[2]</sup> Set up the reaction apparatus inside a certified chemical fume hood. Ensure all glassware is dry and free of contaminants.
- Donning PPE: Put on a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles.
- Weighing: Tare a suitable container on a balance located inside the fume hood. Carefully weigh the required amount of **4-Bromo-3,5-dimethylpyrazole**, avoiding the generation of dust.
- Addition to Reaction: Add the weighed compound to the reaction vessel containing the solvent. This should be done slowly and carefully to prevent splashing.
- Reaction Execution: Proceed with the chemical reaction as per the specific research protocol. Maintain the reaction within the fume hood for the entire duration.
- Work-up and Purification: Follow standard procedures for reaction work-up and product purification, maintaining appropriate PPE throughout.
- Decontamination and Disposal: After completion, decontaminate all glassware and the work surface. Dispose of waste, including contaminated PPE, in an approved waste disposal plant according to local, state, and federal regulations.<sup>[2]</sup>
- Post-Procedure: Remove PPE and wash hands thoroughly with soap and water.<sup>[7]</sup>

## Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is crucial.

## First Aid Measures

The following diagram illustrates the logical steps for first aid response to an exposure.



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*First aid response logic for different exposure routes.*

#### First Aid Details:

- **Inhalation:** If inhaled, remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[2] If the person is not breathing, provide artificial respiration.[2] Seek medical attention if you feel unwell.[2]
- **Skin Contact:** In case of skin contact, immediately wash the affected area with plenty of soap and water while removing all contaminated clothing.[2] If skin irritation occurs, seek medical advice.[2]
- **Eye Contact:** If the compound enters the eyes, rinse immediately and cautiously with plenty of water for at least 15 minutes, also under the eyelids.[2] If present, remove contact lenses and continue rinsing.[2] If eye irritation persists, get medical attention.[2]
- **Ingestion:** If swallowed, clean the mouth with water and seek medical attention.[2]

## Fire-Fighting Measures

- The compound is not considered a significant fire risk.[7]

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or alcohol-resistant foam.
- Specific Hazards: During a fire, hazardous decomposition products may be formed, including nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and hydrogen halides. [2]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear. [2]

## Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. [2] Avoid breathing dust and prevent contact with skin and eyes. [7] Wear the personal protective equipment recommended in Section 4.1.
- Containment and Clean-up: For spills, sweep or shovel the material into a suitable container for disposal. [2] Avoid generating dust. [7] After collection, wash the area with water and prevent runoff from entering drains. [7]

## Stability and Reactivity

Understanding the chemical stability and incompatibilities is essential for safe storage and handling.

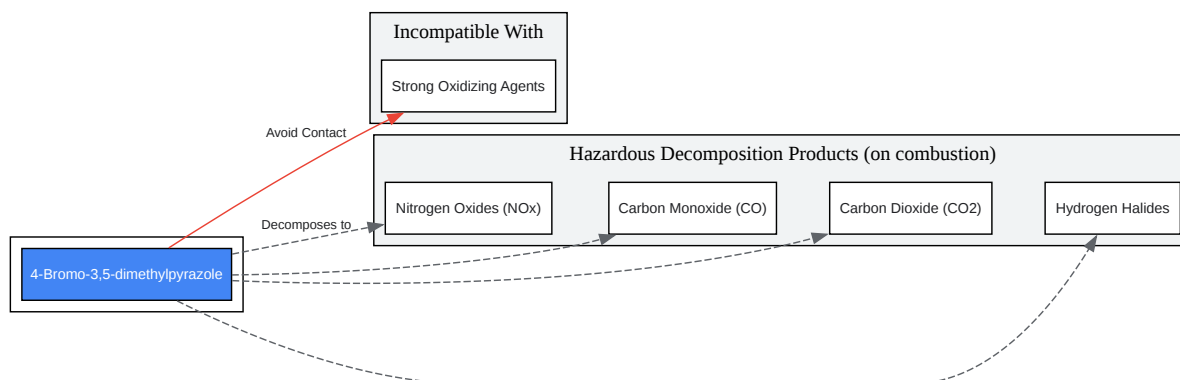
### Reactivity

- The compound is stable under normal storage and handling conditions. [2]
- No hazardous reactions have been reported under normal processing. [2]

## Chemical Incompatibilities

- Incompatible Materials: Strong oxidizing agents. [2]
- Conditions to Avoid: Incompatible products. [2]

The diagram below illustrates the key incompatibilities and hazardous decomposition products.



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*Chemical incompatibilities and hazardous decomposition products.*

## Disposal Considerations

All chemical waste, including unused product and contaminated materials, must be disposed of in accordance with federal, state, and local environmental regulations.[2] Dispose of contents and container to an approved waste disposal plant.[2] Do not allow the material to enter surface water or sewer systems.[2]

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